

Personal protective equipment for handling (4-Fluorophenyl)acetone

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Compound of Interest

Compound Name: (4-Fluorophenyl)acetone

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Essential Safety and Handling Guide for (4-Fluorophenyl)acetone

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **(4-Fluorophenyl)acetone**, including detailed operational and disposal plans.

(4-Fluorophenyl)acetone, also known as 1-(4-fluorophenyl)propan-2-one, is a combustible liquid that can cause irritation to the eyes, skin, and respiratory tract.^{[1][2]} Its toxicological properties have not been fully investigated, warranting cautious handling.^[1] Adherence to the following procedures is critical to minimize risks and ensure safe laboratory operations.

Hazard Identification and Physical Properties

A summary of key safety and physical data for **(4-Fluorophenyl)acetone** is provided in the table below.

Property	Value	Source
Appearance	Clear yellow liquid	[1]
CAS Number	459-03-0	[2][3][4]
Molecular Formula	C9H9FO	[3]
Molecular Weight	152.17 g/mol	[4]
Flash Point	91 °C (195.8 °F) - closed cup	[1][4]
Boiling Point	106-107 °C at 18 mmHg	[4]
Density	1.139 g/mL at 25 °C	[4]
Hazards	Combustible liquid.[1] Causes skin and serious eye irritation. [2] May cause respiratory irritation.[2] May cause central nervous system depression.[1]	
Incompatibilities	Strong oxidizing agents, strong bases.[1][5]	

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational protocol is crucial when working with **(4-Fluorophenyl)acetone**. The following step-by-step guide outlines the necessary precautions.

1. Engineering Controls:

- Always handle **(4-Fluorophenyl)acetone** in a well-ventilated area.[1]
- A chemical fume hood is the preferred engineering control to minimize inhalation exposure.
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.[1]

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles or a face shield.[\[1\]](#)[\[6\]](#) Standard safety glasses do not provide adequate protection.
- Skin Protection:
 - Wear chemical-resistant gloves. Butyl rubber gloves are a suitable option.[\[6\]](#)[\[7\]](#)
 - Wear a lab coat or other protective clothing to prevent skin contact.[\[1\]](#)
- Respiratory Protection:
 - If working outside of a fume hood or if ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.[\[1\]](#)[\[7\]](#)
 - A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements must be followed whenever workplace conditions warrant a respirator's use.[\[1\]](#)

3. Handling and Storage:

- Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)[\[5\]](#)[\[8\]](#)
- Keep away from heat, sparks, open flames, and other sources of ignition.[\[1\]](#)[\[5\]](#)[\[8\]](#)
- Store in a cool, dry, and well-ventilated area away from incompatible substances like strong oxidizing agents and strong bases.[\[1\]](#)[\[5\]](#)[\[8\]](#)
- Ground and bond containers when transferring material to prevent static discharge.[\[9\]](#)

4. Emergency Procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[1\]](#)
- Skin Contact: Remove contaminated clothing and shoes. Flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops.[\[1\]](#)

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and give 2-4 cupfuls of milk or water. Seek immediate medical attention.[\[1\]](#)
- Spills:
 - Evacuate the area and eliminate all ignition sources.[\[10\]](#)
 - Absorb the spill with an inert material such as vermiculite, sand, or earth.[\[1\]](#)
 - Place the absorbent material into a suitable, sealed container for disposal.[\[1\]](#)[\[10\]](#)
 - Use non-sparking tools for cleanup.[\[1\]](#)[\[11\]](#)
 - Ensure adequate ventilation during cleanup.[\[1\]](#)

Disposal Plan

Proper disposal of **(4-Fluorophenyl)acetone** is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Characterization:

- As a user of this chemical, you are responsible for determining if the waste is hazardous according to federal, state, and local regulations.[\[1\]](#)[\[11\]](#)

2. Waste Segregation and Collection:

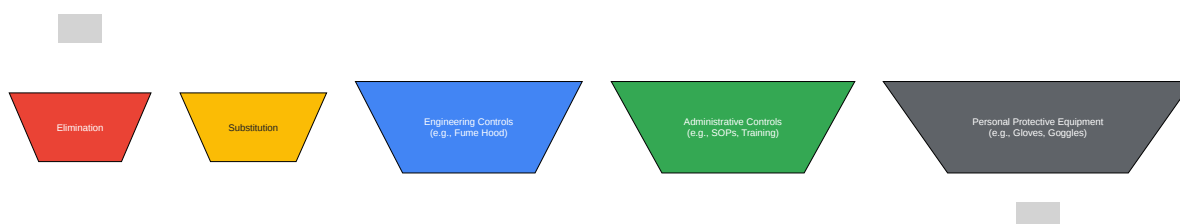
- Collect waste **(4-Fluorophenyl)acetone** and any contaminated materials (e.g., absorbent, gloves) in a dedicated, properly labeled, and sealed container.[\[12\]](#)
- The container should be labeled as "Hazardous Waste" and include the chemical name.[\[12\]](#)
- Store the waste container in a designated, well-ventilated satellite accumulation area away from incompatible materials.[\[12\]](#)

3. Final Disposal:

- Disposal must be conducted by a licensed professional waste disposal service.[\[11\]](#)[\[12\]](#)
- Do NOT dispose of **(4-Fluorophenyl)acetone** down the drain or in the regular trash.[\[12\]](#)
- High-temperature incineration at a licensed hazardous waste facility is the recommended disposal method for this type of chemical.[\[12\]](#)

Hierarchy of Controls for Safe Handling

The following diagram illustrates the hierarchy of controls, a fundamental concept in laboratory safety, as it applies to handling **(4-Fluorophenyl)acetone**. The most effective controls are at the top of the pyramid.



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Caption: Hierarchy of controls for managing chemical exposure risks.

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